

An In-depth Technical Guide to the Nomenclature of Gly-Pro-AMC

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Compound of Interest

Compound Name: Gly-Pro-AMC

Cat. No.: B1659700

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This guide provides a comprehensive overview of the alternative names and synonyms for the fluorogenic substrate **Gly-Pro-AMC**. It is intended for researchers, scientists, and professionals in drug development who utilize this compound in assays for dipeptidyl peptidase IV (DPP-IV) and other proline-specific peptidases.

Introduction to Gly-Pro-AMC

Gly-Pro-AMC is a highly sensitive fluorogenic substrate used to detect the activity of dipeptidyl peptidase IV (DPP-IV/CD26), an enzyme implicated in various physiological processes, including glucose metabolism.[1] DPP-IV is a therapeutic target for type II diabetes, and inhibitors of this enzyme are of significant clinical interest.[1] The substrate itself is a dipeptide, Glycyl-proline, conjugated to a fluorescent reporter, 7-amino-4-methylcoumarin (AMC).[2][3][4] When the amide bond between the proline residue and the AMC is cleaved by an active enzyme, the highly fluorescent AMC is released, allowing for quantitative measurement of enzyme activity.

Alternative Names and Synonyms

The compound is referenced by a variety of names in literature, databases, and commercial catalogs. These can be categorized into several groups: full chemical names, common abbreviations, and salt forms. Understanding these variations is crucial for comprehensive literature searches and accurate product sourcing.

Table 1: Chemical Names and Synonyms for **Gly-Pro-AMC**

Category	Name/Synonym	Notes
Full Chemical Name	Glycyl-L-proline 7-amido-4-methylcoumarin[2][5]	Describes the complete chemical structure.
Glycyl-N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-L-prolinamide[2]	A more formal, systematic chemical name.	
(2S)-1-(2-aminoacetyl)-N-(4-methyl-2-oxochromen-7-yl)pyrrolidine-2-carboxamide[5]	The IUPAC (International Union of Pure and Applied Chemistry) name.	
Common Abbreviations	H-Gly-Pro-AMC[3][5]	The "H-" prefix indicates a free amine at the N-terminus of glycine.
GP-AMC[2]	A shortened version of the peptide sequence linked to AMC.	
Gly-Pro-MCA[6]	MCA (4-methylcoumaryl-7-amide) is used interchangeably with AMC.	
Salt Forms	Gly-Pro-AMC hydrobromide[7]	The hydrobromide salt form of the compound.
H-Gly-Pro-AMC HBr[3][5][8][9]	Abbreviation for the hydrobromide salt.	
Glycyl-L-proline 7-amido-4-methylcoumarin hydrobromide[5]	The full chemical name of the hydrobromide salt.	
CAS Registry Number	115035-46-6[2][5]	The unique identifier assigned by the Chemical Abstracts Service.

Related but Distinct Compounds

It is important to distinguish **Gly-Pro-AMC** from related substrates that may have similar components but different applications. These often include N-terminal protecting groups or different peptide sequences.

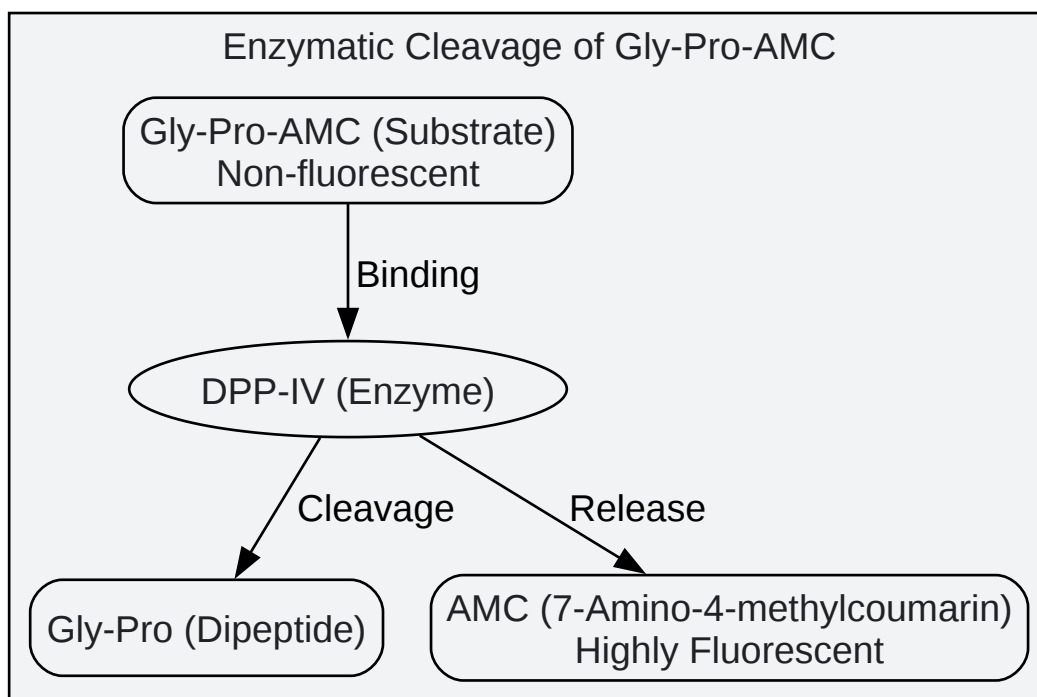
Table 2: Related Fluorogenic Substrates

Compound Name	Key Difference from Gly-Pro-AMC	Primary Enzyme Target(s)	CAS Number
Z-Gly-Pro-AMC	N-terminus is protected by a carboxybenzyl (Z) group.	Prolyl endopeptidase[10][11]	68542-93-8[12]
Suc-Gly-Pro-Leu-Gly-Pro-AMC	A longer peptide chain with a succinyl (Suc) group.	Thimet oligopeptidase, Prolyl endopeptidase[13]	Not readily available
Tos-Gly-Pro-Arg-AMC	Different peptide sequence with a tosyl (Tos) group.	Thrombin	117961-27-0
Boc-Ala-Gly-Pro-Arg-AMC	Different peptide sequence with a Boc protecting group.	Serine proteases[14]	118850-78-5[14]

Experimental and Methodological Context

The selection of a specific substrate name or form often depends on the experimental context. The hydrobromide salt is frequently used due to its improved solubility and stability in aqueous buffers used for enzyme assays.[2][3] The unprotected form, H-**Gly-Pro-AMC**, is the active substrate that directly interacts with the enzyme's active site.

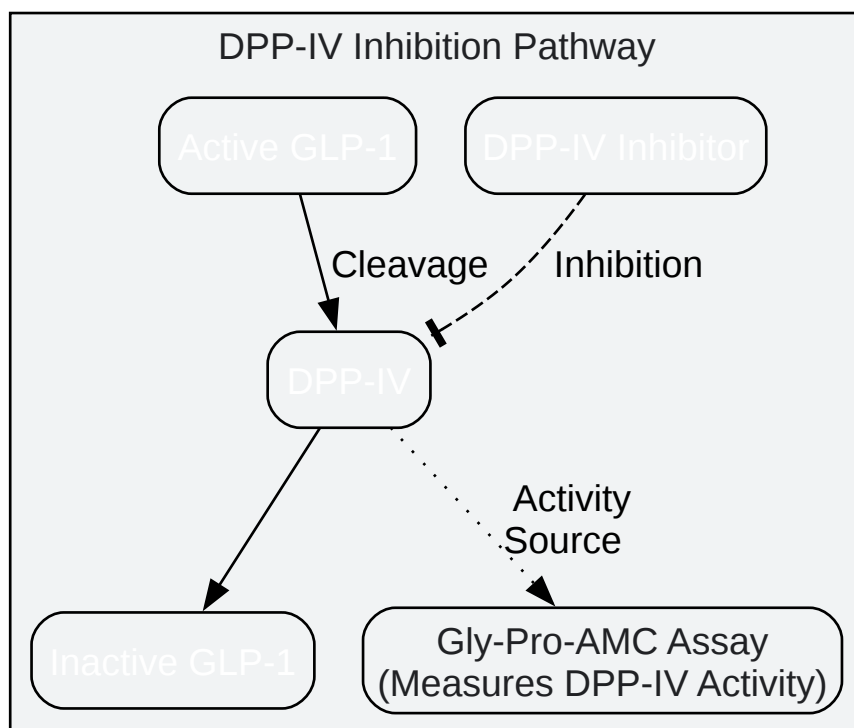
The enzymatic reaction is the core of the assay. The workflow illustrates how **Gly-Pro-AMC** is processed by DPP-IV to produce a fluorescent signal.



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Caption: Workflow of DPP-IV enzymatic activity on **Gly-Pro-AMC**.

DPP-IV plays a role in glucose homeostasis by cleaving incretin hormones like GLP-1. An assay using **Gly-Pro-AMC** can be used to screen for DPP-IV inhibitors, which would potentiate the effects of these hormones.



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Caption: Role of DPP-IV and its inhibition in GLP-1 signaling.

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